

Technical Guide: Physical Properties of 4-Bromo-2,2-diphenylbutyronitrile

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Compound of Interest

Compound Name: 4-Bromo-2,2-diphenylbutyronitrile

Cat. No.: B143478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Bromo-2,2-diphenylbutyronitrile**, a compound of interest in pharmaceutical and chemical synthesis. The information is compiled from various chemical suppliers and databases to ensure a thorough summary for research and development applications.

Core Physical and Chemical Properties

4-Bromo-2,2-diphenylbutyronitrile is a white to off-white or light yellow crystalline powder.[\[1\]](#) [\[2\]](#)[\[3\]](#) It is recognized for its role as an intermediate in the synthesis of various organic molecules.[\[4\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **4-Bromo-2,2-diphenylbutyronitrile**.

Property	Value	Source(s)
CAS Number	39186-58-8	[5] [6] [7] [8]
Molecular Formula	C ₁₆ H ₁₄ BrN	[1] [6] [8] [9]
Molecular Weight	300.19 g/mol	[6] [8] [9]
300.2 g/mol	[4] [10]	
300.20 g/mol	[1]	
Melting Point	65 - 69 °C	[5] [6] [7]
69.0 - 70.4 °C	[11]	
59 - 61 °C	[12]	
66 - 67 °C (in Methanol)	[2]	
Boiling Point	160-165 °C (at 0.15002 mmHg)	[2]
Appearance	Off white creamish powder	[5] [6] [7]
White to Light yellow powder to crystal	[1]	
White Solid	[4] [12]	
White crystalline powder	[3] [11]	
Solubility	Soluble in Methanol	[5] [6] [7]
Soluble in Chloroform	[12]	
Purity (Assay by GC)	≥ 98%	[5] [6] [7]
> 95.0% (GC)	[1]	
99.28%	[11]	
Topological Polar Surface Area	23.8 Å ²	[6] [7] [9]
XLogP3-AA	4.2	[2] [9]

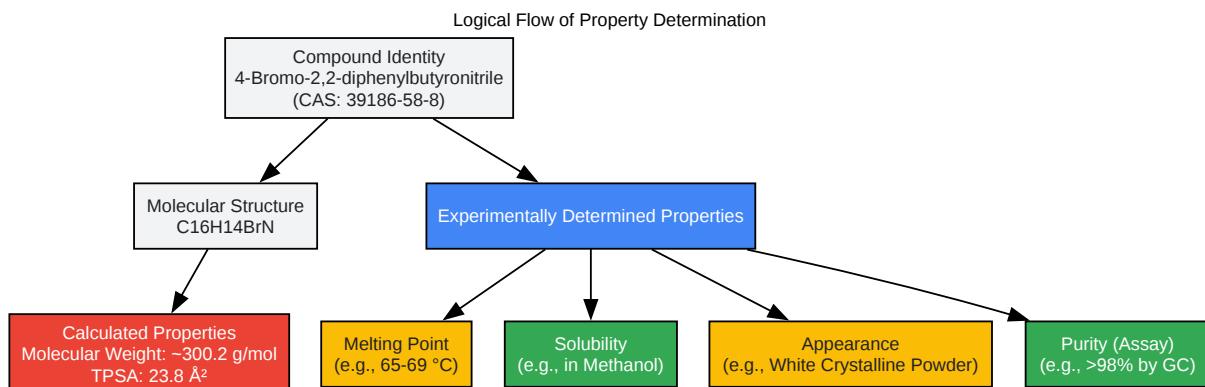
Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively available in the public domain, as this data is typically generated for quality control purposes by commercial suppliers. However, standard analytical methods would be employed for these characterizations:

- Melting Point: Determined using a calibrated melting point apparatus, likely following a standard pharmacopeial method such as USP [<741>](#) or Ph. Eur. 2.2.14. The range in reported values may reflect differences in purity or the specific methodology used by different suppliers.
- Gas Chromatography (GC): Purity, reported as "Assay by GC," is determined by gas chromatography.[\[5\]](#)[\[7\]](#) This technique separates the compound from any impurities, and the relative peak areas are used to calculate the purity percentage.
- Spectroscopy: While not a physical property, FT-IR spectroscopy is used to confirm the identity of the compound by comparing its infrared spectrum to a reference spectrum.[\[11\]](#)

Logical Relationship of Properties

The following diagram illustrates the logical flow from the compound's identity to its macroscopic physical properties.



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Caption: Relationship between compound identity and its properties.

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